

An In-depth Technical Guide to N-Methylbutyramide: Molecular Weight and Formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N*-Methylbutyramide

Cat. No.: B096281

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This guide serves as a comprehensive resource for researchers, scientists, and professionals in drug development, providing detailed information on the molecular weight and chemical formula of **N**-Methylbutyramide.

Molecular Composition and Weight

N-Methylbutyramide is a chemical compound with the molecular formula $C_5H_{11}NO$.^{[1][2][3][4]} Its molecular weight is a fundamental property, crucial for a wide range of experimental and theoretical applications, from reaction stoichiometry to dosage calculations in pharmaceutical research. The precise molecular weight is derived from the sum of the atomic weights of its constituent atoms.

The elemental composition and corresponding atomic weights are detailed in the table below. The molecular weight is calculated using the standard atomic weights provided by the International Union of Pure and Applied Chemistry (IUPAC).

Element	Symbol	Count	Standard Atomic Weight (amu)	Total Atomic Weight (amu)
Carbon	C	5	12.011	60.055
Hydrogen	H	11	1.008	11.088
Nitrogen	N	1	14.007	14.007
Oxygen	O	1	15.999	15.999
Total		101.149		

Based on this, the molecular weight of **N-Methylbutyramide** is approximately 101.15 g/mol .[\[1\]](#) [\[3\]](#)[\[5\]](#) More precise measurements have determined the molecular weight to be 101.1469 g/mol [\[1\]](#)[\[4\]](#) and 101.14694 g/mol .[\[2\]](#)

Experimental Protocols

The determination of a compound's molecular weight and formula is a cornerstone of chemical analysis. The following outlines the general methodologies for key experiments used to ascertain these properties.

1. Mass Spectrometry for Molecular Weight Determination

- Principle: Mass spectrometry is a powerful analytical technique that measures the mass-to-charge ratio (m/z) of ionized molecules. For molecular weight determination, a "soft" ionization technique is often employed to minimize fragmentation and keep the molecule intact.
- Methodology:
 - Sample Introduction: A small, pure sample of **N-Methylbutyramide** is introduced into the mass spectrometer.
 - Ionization: The sample is ionized, typically using techniques like Electrospray Ionization (ESI) or Matrix-Assisted Laser Desorption/Ionization (MALDI). These methods add a proton (H⁺) to the molecule, forming a pseudomolecular ion [M+H]⁺.

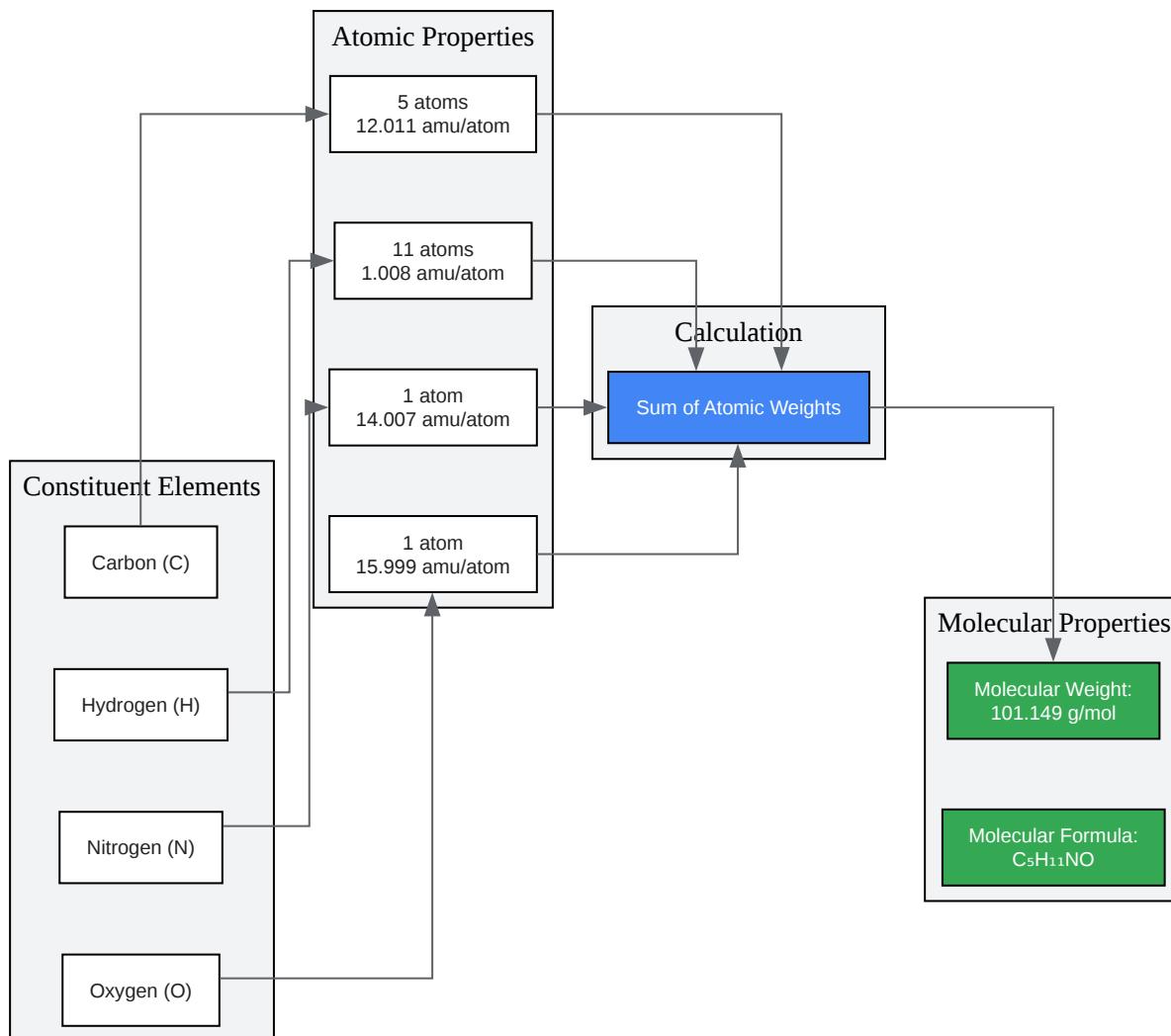
- Mass Analysis: The ionized molecules are accelerated into a mass analyzer (e.g., quadrupole, time-of-flight). The analyzer separates the ions based on their m/z ratio.
- Detection: A detector records the abundance of ions at each m/z value, generating a mass spectrum. The peak corresponding to the $[M+H]^+$ ion allows for the direct determination of the molecular weight.

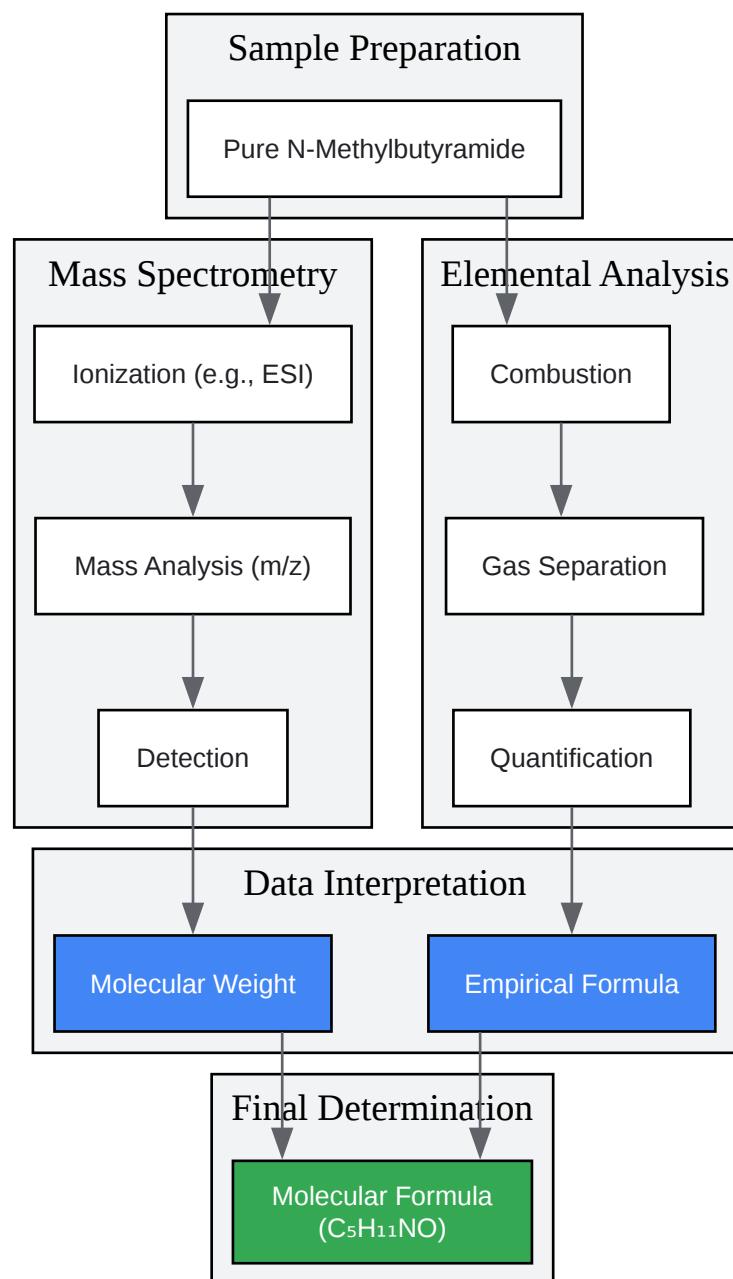
2. Elemental Analysis for Molecular Formula Determination

- Principle: Elemental analysis determines the percentage composition of a pure sample. By comparing the experimental percentages of carbon, hydrogen, nitrogen, and oxygen to the theoretical percentages calculated from potential chemical formulas, the correct molecular formula can be confirmed.
- Methodology:
 - Combustion: A precisely weighed sample of **N-Methylbutyramide** is combusted in a furnace with an excess of oxygen.
 - Gas Separation: The combustion products (CO_2 , H_2O , and N_2) are passed through a series of traps that selectively absorb each gas.
 - Quantification: The amount of each absorbed gas is determined, from which the mass of carbon, hydrogen, and nitrogen in the original sample can be calculated. Oxygen content is often determined by difference.
 - Formula Calculation: The mass percentages of each element are used to determine the empirical formula. This, combined with the molecular weight from mass spectrometry, allows for the determination of the exact molecular formula.

Visualizations

The following diagrams illustrate the logical relationships in the determination of **N-Methylbutyramide**'s molecular properties.





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- To cite this document: BenchChem. [An In-depth Technical Guide to N-Methylbutyramide: Molecular Weight and Formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b096281#n-methylbutyramide-molecular-weight-and-formula]

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